

# experimental protocol for the synthesis of 1,3-Diazido-2-methylbenzene

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## Compound of Interest

Compound Name: 1,3-Diazido-2-methylbenzene

Cat. No.: B15168367

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## General Properties and Safety Considerations for Organic Azides

Organic azides are a class of chemical compounds containing the azido functional group ( $-N_3$ ). They are widely used in organic synthesis, particularly in "click chemistry," for the formation of triazoles, and in the synthesis of amines and other nitrogen-containing heterocycles.

### Key Safety Concerns:

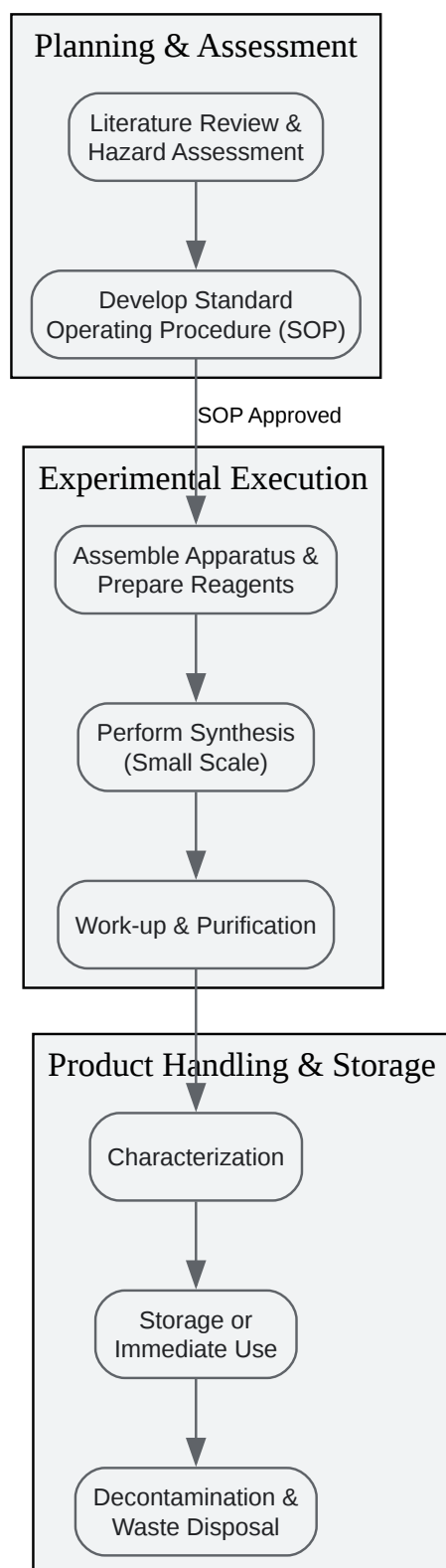
- **Explosive Nature:** Many low molecular weight organic azides are explosive and can be sensitive to shock, friction, heat, and static discharge. The explosive power generally decreases with an increasing carbon-to-nitrogen ratio.
- **Toxicity:** Organic azides can be toxic. They can act as mitochondrial poisons, similar to inorganic azides like sodium azide.
- **Decomposition:** Upon heating or exposure to light, they can decompose, sometimes violently, to release nitrogen gas.

### General Handling Procedures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields (or goggles), a flame-resistant lab coat, and appropriate gloves.

- **Fume Hood:** All work with organic azides should be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors.
- **Scale:** Syntheses should be carried out on the smallest possible scale, especially during initial investigations.
- **Shielding:** A blast shield should be used, particularly during reactions, distillations, and when handling the neat material.
- **Temperature Control:** Reactions should be carefully monitored and controlled to prevent overheating.
- **Avoid Friction and Shock:** Avoid using ground glass joints or metal spatulas which can cause friction. Use Teflon sleeves and plastic or wooden spatulas.
- **Storage:** Store organic azides in a cool, dark, and well-ventilated area, away from heat sources and incompatible materials.

Below is a DOT script for a general workflow for handling potentially energetic compounds in a research setting.



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Caption: General workflow for handling potentially energetic compounds.

This information is intended to promote safety and awareness in a laboratory setting. For specific procedures and handling of any chemical, always consult the Safety Data Sheet (SDS) and relevant literature.

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